

# Technical Safety & Handling Guide: 5-Chloro-2-(2-phenylethoxy)aniline

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## Compound of Interest

Compound Name: 5-Chloro-2-(2-phenylethoxy)aniline

CAS No.: 648926-16-3

Cat. No.: B1328285

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CAS Registry Number: 648926-16-3 Document Type: Provisional Safety Data Sheet (SDS) & Risk Assessment Strategy Date of Issue: February 27, 2026

## Executive Summary & Application Context

**5-Chloro-2-(2-phenylethoxy)aniline** (C<sub>14</sub>H<sub>14</sub>ClNO) is a specialized chlorinated aniline derivative often utilized as a scaffold in medicinal chemistry, particularly in the synthesis of kinase inhibitors and GPCR ligands where the phenethyl ether moiety provides critical hydrophobic interactions.

Unlike commodity chemicals, this compound lacks extensive empirical toxicological datasets. This guide synthesizes a predictive safety profile based on Structure-Activity Relationships (SAR) of analogous chloro-anilines and phenethyl ethers. Researchers must treat this compound as a high-potency intermediate with specific risks related to hematology (methemoglobinemia) and skin sensitization.

## Chemical Identity & Physicochemical Characterization[1][2][3][4][5][6]

Property	Specification
IUPAC Name	5-Chloro-2-(2-phenylethoxy)aniline
CAS Number	648926-16-3
Molecular Formula	C <sub>14</sub> H <sub>14</sub> ClNO
Molecular Weight	247.72 g/mol
SMILES	<chem>Nc1cc(Cl)ccc1OCCc2ccccc2</chem>
Physical State	Solid (typically off-white to pale brown powder)
Predicted LogP	~3.8 – 4.2 (Highly Lipophilic)
Solubility	Low in water; Soluble in DMSO, DCM, Methanol
Melting Point	Predicted: 65–75 °C (Based on structural analogs)

## Structural Insight

The molecule features an electron-withdrawing chlorine atom at the para position relative to the ether linkage, and an electron-donating amino group. The phenethyl ether tail significantly increases lipophilicity compared to simple chloroanilines, enhancing skin permeation potential and blood-brain barrier (BBB) penetration risks.

## Hazard Identification (GHS Classification)

Derived from analog data (e.g., 5-chloro-2-phenoxyaniline, 4-chloroaniline).

**Signal Word: DANGER**

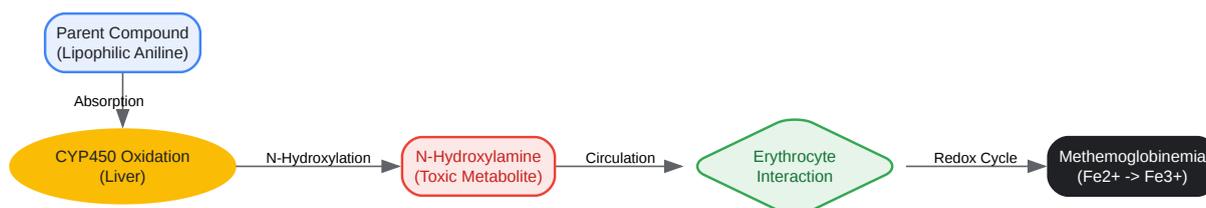
Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat. 3	H301: Toxic if swallowed.
Acute Toxicity (Dermal)	Cat. 3	H311: Toxic in contact with skin.
Skin Sensitization	Cat. 1	H317: May cause an allergic skin reaction.
STOT - Repeated Exp.	Cat. 2	H373: May cause damage to organs (Blood/Spleen) through prolonged or repeated exposure.
Aquatic Toxicity	Acute 1	H400: Very toxic to aquatic life.

## Key Toxicological Mechanism: Methemoglobinemia

The primary risk driver is the aniline moiety. Upon systemic absorption, hepatic oxidation (CYP450) converts the amine to an N-hydroxylamine intermediate. This metabolite oxidizes ferrous hemoglobin ( $\text{Fe}^{2+}$ ) to ferric methemoglobin ( $\text{Fe}^{3+}$ ), which cannot transport oxygen, leading to cyanosis and tissue hypoxia.

### Figure 1: Metabolic Activation Pathway

The following diagram illustrates the bioactivation pathway leading to hematotoxicity.



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Caption: Bioactivation of **5-Chloro-2-(2-phenylethoxy)aniline** to the N-hydroxylamine metabolite, driving methemoglobin formation.

## Handling & Storage Protocols

Scientific Rationale: The ether linkage is relatively stable, but the free aniline is prone to oxidation (browning) and is light-sensitive.

## Storage Conditions

- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Oxygen promotes formation of azobenzene impurities.
- Temperature: 2–8 °C (Refrigerate).
- Light: Protect from light (Amber vials or foil-wrapped).

## Personal Protective Equipment (PPE) Matrix

Due to the high lipophilicity (LogP ~4), this compound can readily penetrate standard latex gloves.

PPE Type	Recommendation	Rationale
Gloves	Double-gloving required. Inner: Nitrile (min 0.11mm) Outer: Silver Shield / 4H or Thick Nitrile (>0.2mm)	Standard nitrile degrades rapidly against aromatic amines. Laminate films offer >480 min breakthrough time.
Respiratory	P3 / N100 HEPA Filter or Powered Air Purifying Respirator (PAPR)	Prevent inhalation of dusts. Aniline dusts are rapidly absorbed via lungs.
Clothing	Tyvek® Lab Coat or Coveralls	Prevent dermal absorption via clothing contamination.

## Emergency Response & First Aid

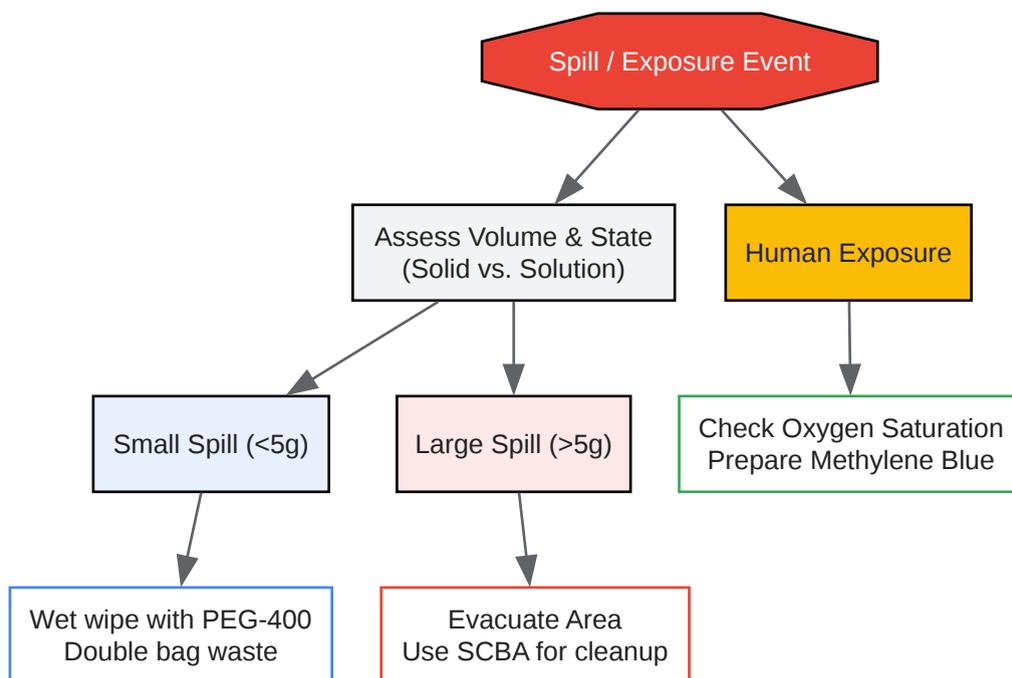
Critical Note: Standard First Aid may be insufficient for aniline poisoning.

## First Aid Protocols

- Inhalation: Remove to fresh air. If cyanosis (blue lips/fingernails) appears, administer oxygen.
- Skin Contact: Wash with polyethylene glycol (PEG 400) or soap and water. Do not use ethanol, as it enhances absorption.
- Antidote: In cases of severe methemoglobinemia (>30%), Methylene Blue (1-2 mg/kg IV) is the standard antidote.

### Figure 2: Emergency Response Workflow

Decision tree for spill management and exposure response.



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Caption: Triage workflow for spill management and medical response.

## Synthesis & Stability (Context for Researchers)

Understanding the synthesis helps in identifying impurities.

- **Synthetic Route:** Typically synthesized via the alkylation of 2-amino-4-chlorophenol (or its nitro precursor) with (2-bromoethyl)benzene or phenethyl tosylate, followed by reduction if the nitro route is used [1].
- **Impurity Profile:**
  - Unreacted Phenethyl Bromide: Potent lachrymator and alkylating agent.
  - Oxidation Products: Azo-dimers (colored impurities).
  - Regioisomers: O-alkylation vs N-alkylation byproducts (check via NMR).

## Ecological Impact & Disposal

- **Persistence:** The chloro-phenyl ether bond is resistant to hydrolysis. High potential for sediment accumulation.
- **Disposal:** Do not release to drains. Must be disposed of via high-temperature incineration (>1000°C) with scrubber systems to handle HCl and NOx emissions.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 66738, 5-Chloro-2-phenoxyaniline (Analog). Retrieved from [\[Link\]](#)
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- To cite this document: BenchChem. [\[Technical Safety & Handling Guide: 5-Chloro-2-\(2-phenylethoxy\)aniline\]](#). BenchChem, [2026]. [\[Online PDF\]](#). Available at: [\[https://www.benchchem.com/product/b1328285#safety-data-sheet-sds-for-5-chloro-2-2-phenylethoxy-aniline\]](https://www.benchchem.com/product/b1328285#safety-data-sheet-sds-for-5-chloro-2-2-phenylethoxy-aniline)

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